

Introduction: The Strategic Value of 4-Chloro-1-cyclopentyl-2-fluorobenzene

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Compound of Interest

Compound Name: 4-Chloro-1-cyclopentyl-2-fluorobenzene

Cat. No.: B13641501

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In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms and sterically defined lipophilic groups is paramount for modulating molecular properties. **4-Chloro-1-cyclopentyl-2-fluorobenzene** emerges as a highly valuable building block, offering a unique combination of features. The cyclopentyl group provides a non-planar, lipophilic scaffold beneficial for receptor binding, while the ortho-fluoro substituent can profoundly influence conformation, pKa, and metabolic stability through electronic effects and its ability to participate in hydrogen bonding.

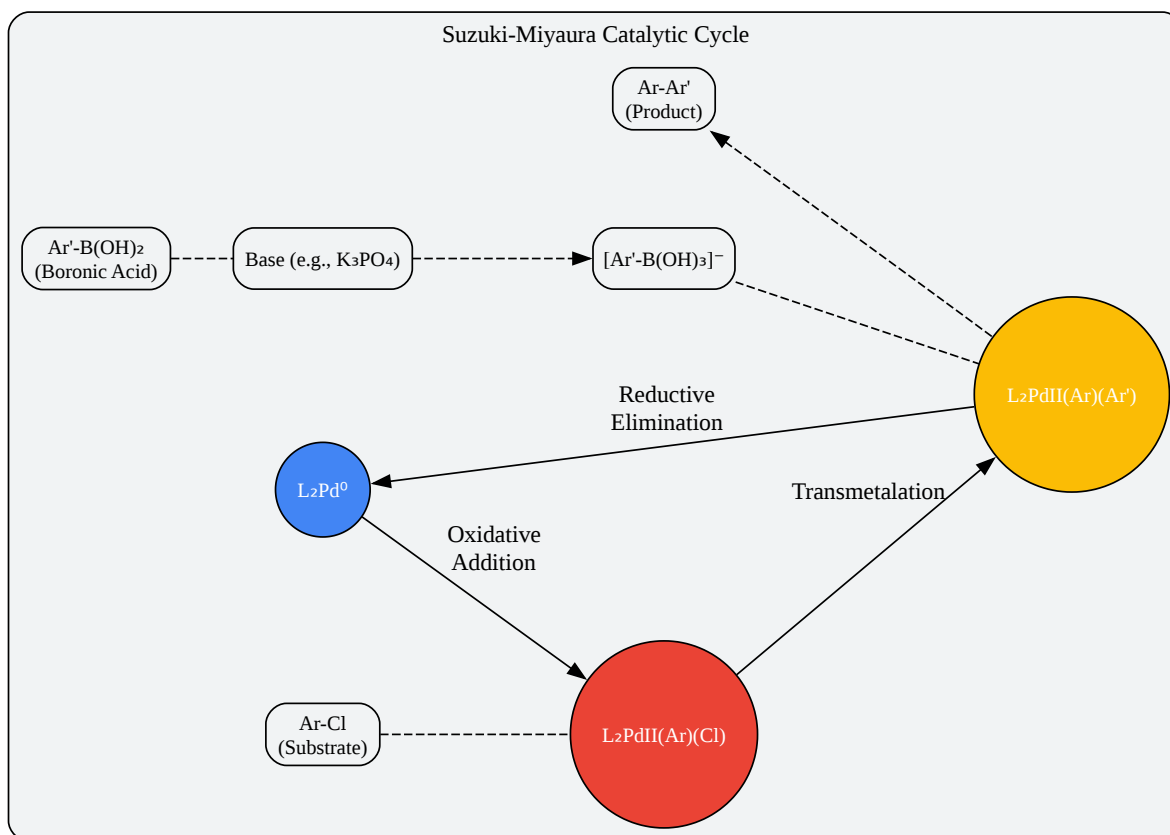
The synthetic utility of this scaffold is unlocked through the functionalization of its C-Cl bond via metal-catalyzed cross-coupling reactions. However, the inherent strength and low reactivity of the aryl chloride bond, further influenced by the adjacent fluorine atom, present a significant challenge. Activating this bond requires highly efficient and specialized catalytic systems. This guide provides a comprehensive overview of field-proven methodologies and detailed protocols for the successful cross-coupling of this versatile substrate, focusing on the formation of key C-C and C-N bonds.

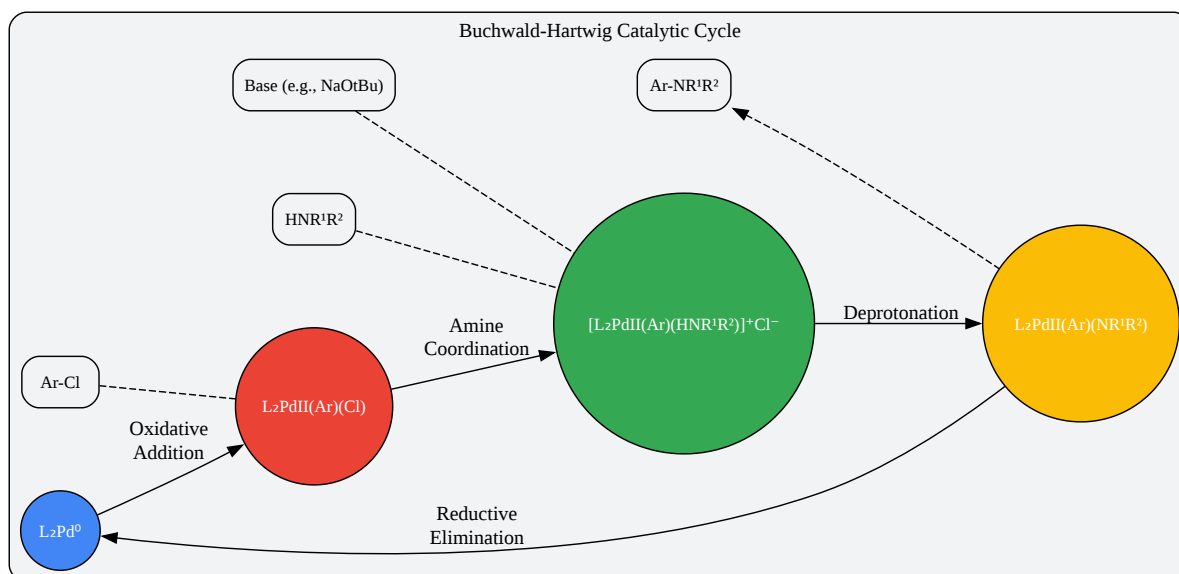
Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

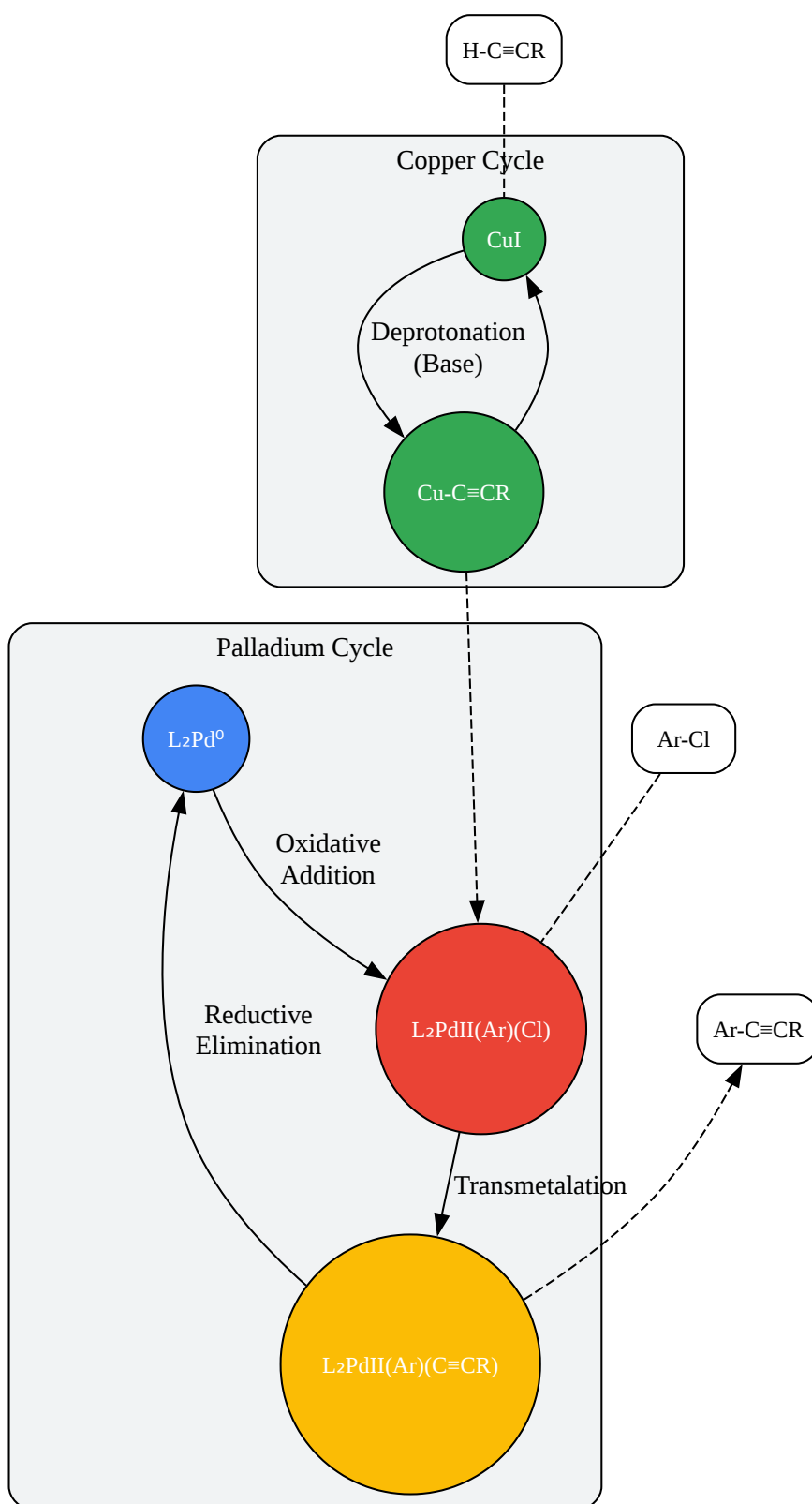
The Suzuki-Miyaura reaction is a cornerstone of C-C bond formation, celebrated for its operational simplicity and the commercial availability of a vast array of boronic acid and ester coupling partners.[1][2] For a challenging substrate like **4-Chloro-1-cyclopentyl-2-fluorobenzene**, the critical factor is the selection of a catalytic system capable of facilitating the difficult oxidative addition step of the C-Cl bond.[3]

Expertise in Action: Why Standard Catalysts Fail Standard palladium catalysts such as Pd(PPh₃)₄ are often ineffective for chloroarenes because the electron-donating ability of triphenylphosphine is insufficient to promote the oxidative addition of the electron-rich Pd(0) species into the strong C-Cl bond.[3] Success hinges on using electron-rich, sterically hindered phosphine ligands. These ligands stabilize the monoligated, 14-electron Pd(0) species, which is the highly active form of the catalyst, and accelerate both the oxidative addition and the subsequent reductive elimination steps.[1] Ligands like 2-dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (XPhos) and 2-dicyclohexylphosphino-2',6'-dimethoxybiphenyl (SPhos) are standards in this field for this reason.[4]

Catalytic Cycle for Suzuki-Miyaura Coupling







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Sources

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